

# 4-trans-Hydroxy glibenclamide-13C,d4 chemical structure and properties

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## Compound of Interest

Compound Name: 4-trans-Hydroxy glibenclamide-13C,d4

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## An In-depth Technical Guide to 4-trans-Hydroxy glibenclamide-13C,d4

This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental considerations for **4-trans-Hydroxy glibenclamide-13C,d4**, a labeled active metabolite of the antidiabetic drug glibenclamide. This document is intended for researchers, scientists, and professionals in the field of drug development and metabolic studies.

## Introduction

**4-trans-Hydroxy glibenclamide-13C,d4** is an isotopically labeled version of 4-trans-Hydroxy glibenclamide, a primary active metabolite of glibenclamide (also known as glyburide).<sup>[1][2][3]</sup> Glibenclamide is a second-generation sulfonylurea medication widely used in the management of type 2 diabetes mellitus.<sup>[1][5]</sup> The introduction of carbon-13 and deuterium labels makes this compound a valuable tool for pharmacokinetic and metabolic pathway studies, allowing for its precise tracing and quantification in biological systems.<sup>[1]</sup>

## Chemical Structure and Properties

The chemical structure of **4-trans-Hydroxy glibenclamide-13C,d4** is characterized by a chlorobenzene ring, a sulfonylurea moiety, and a hydroxyl group at the 4-position of the cyclohexyl ring.<sup>[1]</sup> The isotopic labels are incorporated into the methoxy and cyclohexyl groups.

## Chemical Structure Diagram

Caption: 2D chemical structure of **4-trans-Hydroxy glibenclamide-13C,d4**.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-trans-Hydroxy glibenclamide-13C,d4**.

Property	Value	Reference
IUPAC Name	5-chloro-N-[2-[4-[(4-deuterio-4-hydroxycyclohexyl)carbamoylsulfamoyl]phenyl]ethyl]-2-(trideuterio(113C)methoxy)benzamide	[1]
Synonyms	4-trans-Hydroxycyclohexyl glyburide-13C,d4, 4-trans-Hydroxyglyburide-13C,d4	[2][3]
Molecular Formula	C <sub>23</sub> H <sub>28</sub> ClN <sub>3</sub> O <sub>6</sub> S	[1]
Molecular Weight	Approximately 515.0 g/mol	[1]
CAS Number	23155-00-2 (for the unlabeled compound)	[1][2][3]
Appearance	White crystalline powder	[1][2]
Melting Point	163 - 164 °C	[1][2]
Solubility	Soluble in DMSO and methanol	[1][2][3]
Purity	≥97% (HPLC)	[1][2]
InChI Key	IUWSGCQEWOQDN-DVTZPOFQSA-N	[1]
Canonical SMILES	<chem>COC1=C(C=C(C=C1)Cl)C(=O)NCCC2=CC=C(C=C2)S(=O)(=O)NC(=O)NC3CCC(CC3)O</chem>	[1]

## Biological Activity and Mechanism of Action

As an active metabolite of glibenclamide, **4-trans-Hydroxy glibenclamide-13C,d4** is expected to exhibit similar pharmacological effects. The primary mechanism of action for sulfonylureas involves the stimulation of insulin secretion from pancreatic  $\beta$ -cells.<sup>[1][5]</sup> This process is initiated by the binding of the compound to the sulfonylurea receptor (SUR1) subunit of the ATP-sensitive potassium (K-ATP) channels on the  $\beta$ -cell membrane.<sup>[1][4]</sup> This binding leads to the closure of these channels, causing membrane depolarization. The depolarization, in turn, opens voltage-gated calcium channels, leading to an influx of calcium ions and subsequent exocytosis of insulin-containing granules.<sup>[1]</sup> Studies have suggested that hydroxylated metabolites like 4-trans-Hydroxy glibenclamide may have an enhanced binding affinity for the sulfonylurea receptor compared to the parent compound.<sup>[1]</sup>

## Signaling Pathway for Insulin Secretion



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Caption: Simplified signaling pathway of insulin secretion induced by 4-trans-Hydroxy glibenclamide.

## Experimental Protocols

The synthesis and analysis of **4-trans-Hydroxy glibenclamide-13C,d4** involve specialized chemical and analytical techniques.

## Synthesis

The synthesis of this labeled compound is a multi-step process that typically involves:

- **Hydroxylation:** Introduction of a hydroxyl group at the 4-trans position of the cyclohexyl ring of a glibenclamide precursor.
- **Isotopic Labeling:** Incorporation of four deuterium atoms (d4) into the cyclohexyl ring and a carbon-13 atom (13C) into the methoxy group. This is often achieved using appropriately

labeled starting materials or through specific chemical reactions.

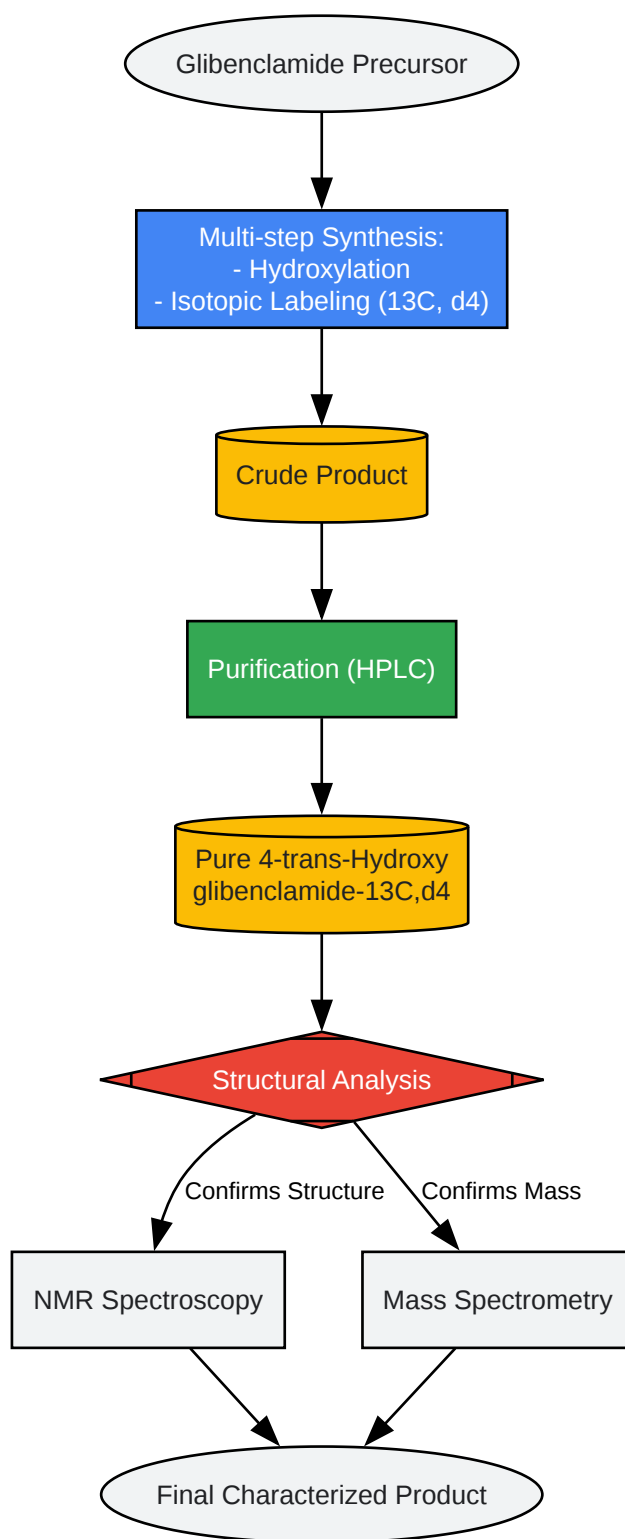
## Purification and Characterization

High-performance liquid chromatography (HPLC) is a standard method for the purification of the final compound to achieve high purity levels (typically  $\geq 97\%$ ).<sup>[1][2]</sup>

The structural identity and purity of **4-trans-Hydroxy glibenclamide-13C,d4** are confirmed using analytical techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To verify the chemical structure and the precise location of the isotopic labels.<sup>[1]</sup>
- Mass Spectrometry (MS): To confirm the molecular weight and isotopic enrichment.

## Experimental Workflow: Synthesis and Analysis



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## References

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